

# Essential Safety and Logistical Information for Handling JH530

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## Compound of Interest

Compound Name: JH530

Cat. No.: B14884342

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **JH530** is not publicly available. This document provides guidance based on general best practices for handling potent, bioactive small molecules in a research setting. All procedures must be conducted after a thorough, substance-specific risk assessment by qualified personnel.

**JH530** is a potent methuosis inducer investigated for its anti-tumor properties, particularly in triple-negative breast cancer (TNBC) cells. Its handling requires stringent safety protocols to minimize exposure to researchers and the environment.

## Quantitative Data Summary

Property	Value	Source
CAS Number	2928616-74-2	Internal Database
Molecular Formula	C22H24BrN7O2S	Internal Database
Molecular Weight	530.44 g/mol	Internal Database
Appearance	Solid (assumed)	N/A
Solubility	N/A	N/A
Storage Temperature	-20°C	Internal Database

## Personal Protective Equipment (PPE)

A risk assessment should guide the selection of PPE. For potent compounds like **JH530**, the following are recommended:

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or N95/FFP3 respirator with a face shield- Disposable, solid-front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Disposable sleeves	High risk of aerosolization and inhalation of a potent powder. Full respiratory protection and double gloving provide enhanced protection.
Solution Preparation	- Chemical fume hood or other ventilated enclosure- Lab coat- Safety glasses with side shields or chemical splash goggles- Chemical-resistant gloves (e.g., nitrile)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills remains.
General Laboratory Handling	- Lab coat- Safety glasses- Single pair of nitrile gloves	Standard laboratory practice to prevent incidental contact.

## Operational Plan

### Preparation and Engineering Controls

- Designated Area: All work with **JH530** should be conducted in a designated area, such as a chemical fume hood, to minimize contamination of the general laboratory space.
- Ventilation: Ensure the chemical fume hood is functioning correctly and has a current certification.
- Spill Kit: A spill kit containing absorbent materials, appropriate deactivating agents (if known), and waste disposal bags should be readily accessible.
- Decontamination: Prepare a fresh decontamination solution (e.g., 1% sodium hypochlorite, followed by 70% ethanol, if compatible with the compound and surfaces) for cleaning work

surfaces before and after handling.

## Step-by-Step Handling Procedure

- Don PPE: Put on the appropriate PPE as outlined in the table above.
- Prepare Work Surface: Cover the work surface in the fume hood with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, use an analytical balance inside a ventilated enclosure or a chemical fume hood. Use anti-static weighing dishes.
- Dissolving: To prepare a solution, add the solvent to the vial containing the pre-weighed **JH530**. Cap the vial and vortex or sonicate until fully dissolved.
- Aliquoting: Use calibrated pipettes with filtered tips to aliquot the solution.
- Post-Handling: After completing the work, decontaminate all surfaces and equipment.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination (e.g., gloves, gown, eye protection). Wash hands thoroughly.

## Disposal Plan

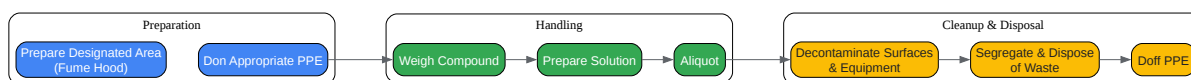
The disposal of **JH530** and all contaminated materials must be handled with care to prevent environmental contamination and accidental exposure.<sup>[1][2]</sup>

Waste Stream	Disposal Procedure
Unused/Expired Compound	- Do not dispose of down the drain or in regular trash.[2]- Collect in a clearly labeled, sealed container.- Dispose of through a certified hazardous waste vendor.
Contaminated Labware (e.g., vials, pipette tips)	- Collect in a designated, puncture-resistant, and sealed container.- Label as "Hazardous Waste" with the name of the compound.
Contaminated PPE (e.g., gloves, lab coat)	- Doff PPE carefully to avoid self-contamination.- Place in a sealed bag or container labeled as hazardous waste.
Aqueous Waste	- Collect in a sealed, labeled container.- Do not mix with other waste streams unless compatibility is confirmed.

## Experimental Protocols

Detailed experimental protocols for the synthesis or specific biological assays involving **JH530** are not publicly available. Researchers should develop their own protocols based on the intended application, incorporating the safety and handling procedures outlined in this document.

## Mandatory Visualization



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## References

- 1. [easyrxcycle.com](https://www.easyrxcycle.com) [[easyrxcycle.com](https://www.easyrxcycle.com)]
- 2. [rxdestroyer.com](https://www.rxdestroyer.com) [[rxdestroyer.com](https://www.rxdestroyer.com)]
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